

How to ensure complete dissolution of N-Oxalylglycine for accurate dosing.

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Compound of Interest

Compound Name: *N-Oxalylglycine*

Cat. No.: *B131530*

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Technical Support Center: N-Oxalylglycine Dissolution and Dosing

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the complete dissolution of **N-Oxalylglycine** (NOG) for accurate and reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **N-Oxalylglycine** stock solutions?

A1: For high concentration stock solutions, organic solvents such as DMSO and ethanol are recommended.[1][2] **N-Oxalylglycine** is soluble in both at approximately 10 mg/mL.[1][2] For aqueous-based experiments, NOG can also be dissolved directly in aqueous buffers like PBS (pH 7.2) or deionized water.[1]

Q2: What is the solubility of **N-Oxalylglycine** in common solvents?

A2: The solubility of **N-Oxalylglycine** in various solvents is summarized in the table below.

Q3: My **N-Oxalylglycine** is not dissolving completely in aqueous buffer. What should I do?

A3: To aid dissolution in aqueous buffers, sonication is recommended.[3] Gentle warming to 37°C can also help increase solubility.[4] Ensure the pH of the aqueous buffer is neutral to

slightly alkaline, as the solubility of amino acid derivatives can be pH-dependent.

Q4: I observed precipitation when I diluted my DMSO stock solution of **N-Oxalylglycine** into cell culture medium. How can I prevent this?

A4: Precipitation upon dilution into aqueous solutions is a common issue. To avoid this, it is recommended to perform a stepwise dilution.^[4] Instead of adding the concentrated DMSO stock directly to the full volume of media, first dilute the stock into a smaller volume of media and then add this intermediate dilution to the final volume. Additionally, ensure the final concentration of DMSO in the cell culture medium is low (typically <0.5%) to avoid solvent-induced precipitation and cellular toxicity.^[4]

Q5: How should I store my **N-Oxalylglycine** solutions?

A5: **N-Oxalylglycine** powder is stable for at least 4 years when stored at -20°C.^{[1][2]} Stock solutions in organic solvents like DMSO or ethanol should be stored at -20°C for up to 1 month or at -80°C for up to 6 months.^[4] It is not recommended to store aqueous solutions of **N-Oxalylglycine** for more than one day due to its limited stability in aqueous environments.^[1] For long-term storage, it is best to prepare fresh aqueous solutions before each experiment.

Q6: Is **N-Oxalylglycine** stable in cell culture media?

A6: **N-Oxalylglycine** has limited stability in aqueous solutions, including cell culture media. Its prodrug, Dimethyloxalylglycine (DMOG), is known to be unstable in cell culture media and rapidly converts to methyl-oxalylglycine (MOG).^[5] While NOG itself is more stable than DMOG, it is still susceptible to hydrolysis over time. For cellular assays, it is advisable to add freshly prepared NOG solution to the culture medium shortly before starting the experiment.

Data Presentation

Table 1: Solubility of **N-Oxalylglycine** in Various Solvents

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	~10 mg/mL	[1] [2]
Ethanol	~10 mg/mL	[1] [2]
Dimethylformamide (DMF)	~5 mg/mL	[1] [2]
Phosphate-Buffered Saline (PBS, pH 7.2)	~10 mg/mL	[1] [2]
Deionized Water	>10 mg/mL	

Experimental Protocols

Protocol 1: Preparation of a 10 mM N-Oxalylglycine Stock Solution in DMSO

Materials:

- **N-Oxalylglycine** (MW: 147.09 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipette

Procedure:

- Weigh out 1.47 mg of **N-Oxalylglycine** powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution thoroughly until the **N-Oxalylglycine** is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of N-Oxalylglycine Working Solution for Cell Culture Assays

Materials:

- 10 mM **N-Oxalylglycine** stock solution in DMSO
- Sterile cell culture medium
- Sterile serological pipettes and pipette tips

Procedure:

- Thaw an aliquot of the 10 mM **N-Oxalylglycine** stock solution at room temperature.
- To prepare a 100 µM working solution, perform a 1:100 dilution of the stock solution into the cell culture medium.
 - Stepwise Dilution (Recommended):
 1. Prepare an intermediate dilution by adding 10 µL of the 10 mM stock solution to 90 µL of cell culture medium to get a 1 mM solution.
 2. Vortex gently to mix.
 3. Add 100 µL of the 1 mM intermediate solution to 900 µL of cell culture medium to achieve the final 100 µM concentration.
- Gently mix the final working solution before adding it to the cells.
- Ensure the final DMSO concentration in the culture does not exceed 0.5%.

Protocol 3: Preparation of N-Oxalylglycine Formulation for In Vivo Studies

This is an example formulation and may require optimization based on the specific animal model and route of administration.

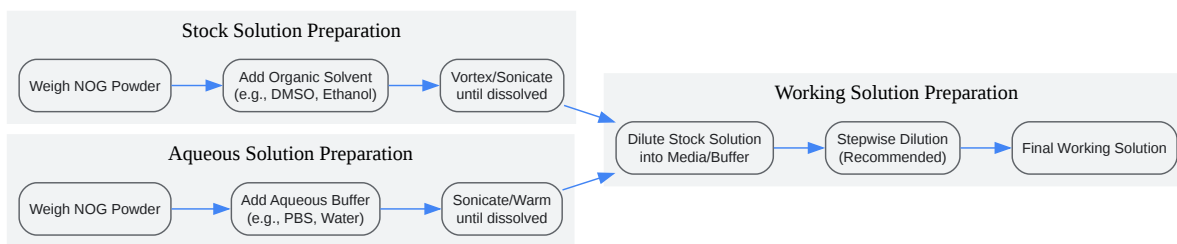
Materials:

- **N-Oxalylglycine**
- DMSO
- PEG300
- Tween 80
- Sterile saline or PBS

Procedure (for a 2 mg/mL working solution):

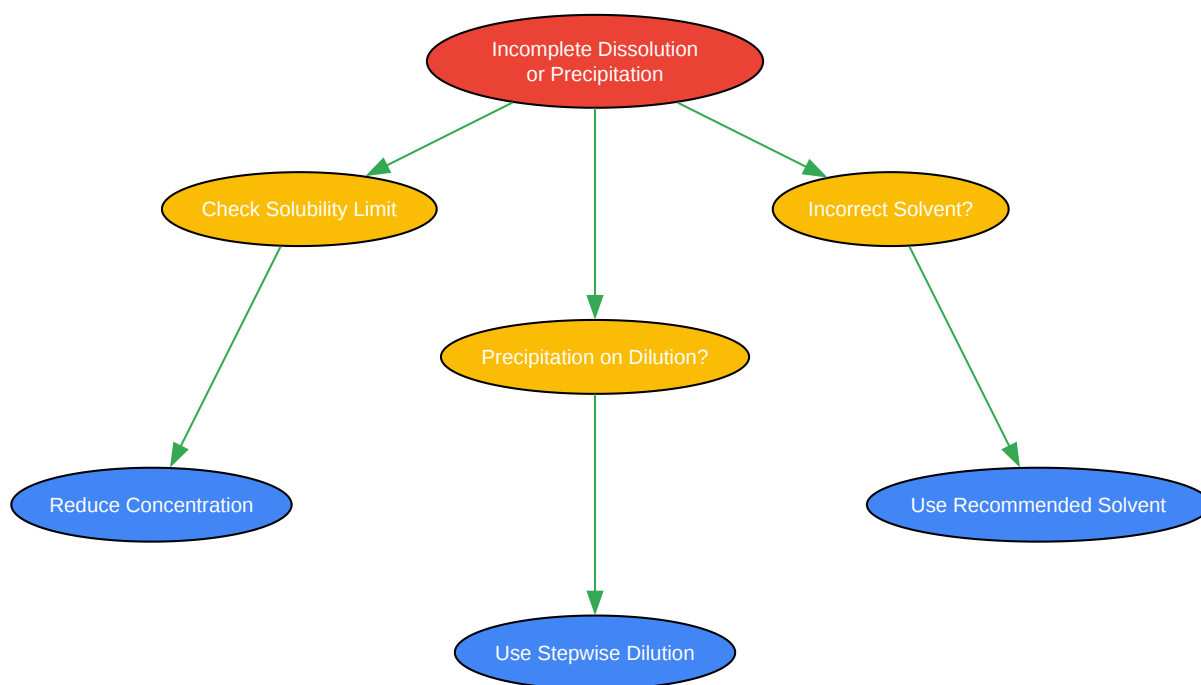
- Prepare a 40 mg/mL stock solution of **N-Oxalylglycine** in DMSO.
- To prepare 1 mL of the final formulation, take 50 μ L of the 40 mg/mL DMSO stock solution.
- Add 300 μ L of PEG300 and mix well until the solution is clear.
- Add 50 μ L of Tween 80 and mix thoroughly.
- Add 600 μ L of sterile saline or PBS and mix until a clear solution is obtained.^[3]
- This formulation contains 5% DMSO, 30% PEG300, 5% Tween 80, and 60% aqueous vehicle.^[3]

Mandatory Visualizations



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Caption: Workflow for **N-Oxalylglycine** solution preparation.



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Caption: Troubleshooting guide for **N-Oxalylglycine** dissolution issues.

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